

Application Note: Synthesis and Certification of N-Nitroso Osimertinib Reference Standard

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Compound of Interest

Compound Name: *N-Nitroso Osimertinib*

Cat. No.: *B16088381*

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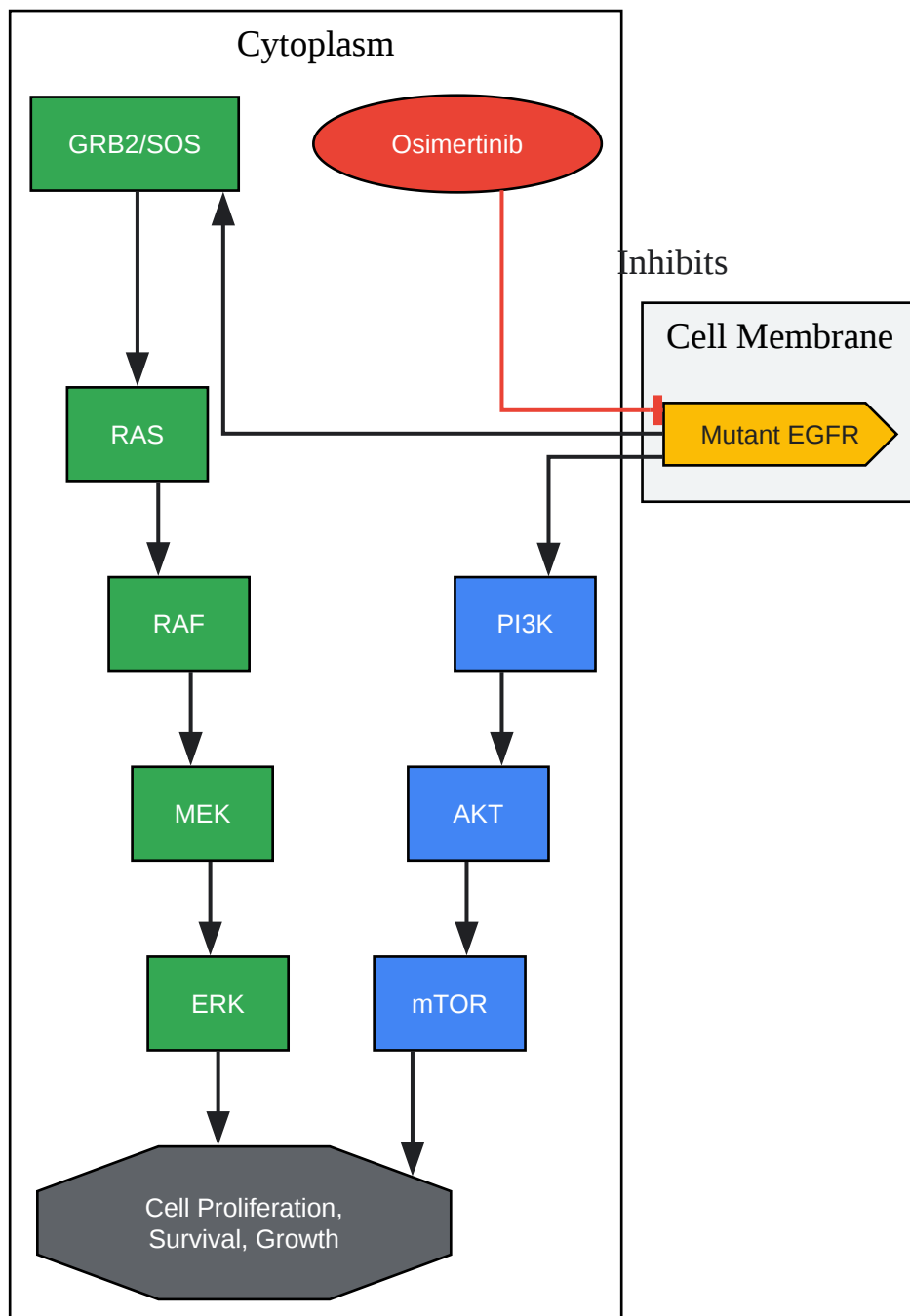
Introduction

Osimertinib is a third-generation, irreversible epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI) used in the treatment of non-small cell lung cancer (NSCLC) with specific EGFR mutations.^[1] During the synthesis of Osimertinib or its storage, impurities can arise. One such potential impurity is **N-Nitroso Osimertinib**, which is formed from the nitrosation of the secondary amine moiety within the Osimertinib molecule. Given the carcinogenic potential of N-nitroso compounds, it is crucial for pharmaceutical manufacturers to control and monitor the levels of such impurities in the final drug product.

This application note provides a detailed protocol for the synthesis of **N-Nitroso Osimertinib** to be used as a reference standard. It also outlines the analytical methods for its certification, ensuring the availability of a well-characterized standard for accurate quantification and quality control in drug development and manufacturing.

Osimertinib Signaling Pathway

Osimertinib targets mutant forms of the epidermal growth factor receptor (EGFR), a key player in cell proliferation and survival.[2] By irreversibly binding to the kinase domain of mutant EGFR, Osimertinib blocks downstream signaling pathways, primarily the PI3K/AKT/mTOR and RAS/RAF/MEK/ERK pathways, thereby inhibiting tumor growth.[1][3][4]



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Caption: Osimertinib's inhibition of mutant EGFR and downstream signaling pathways.

Synthesis of N-Nitroso Osimertinib

The synthesis of **N-Nitroso Osimertinib** involves the reaction of Osimertinib with a nitrosating agent. A common method for the N-nitrosation of secondary amines is the use of sodium nitrite in an acidic medium.

Experimental Protocol

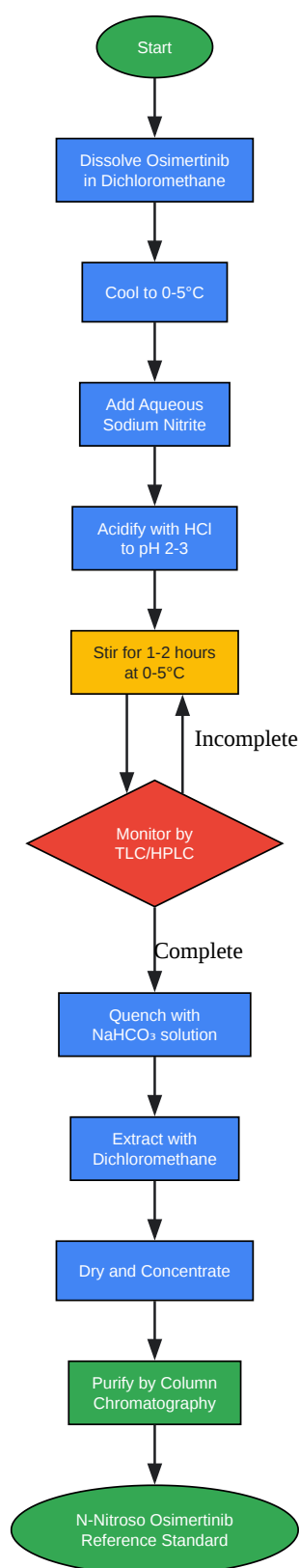
Materials:

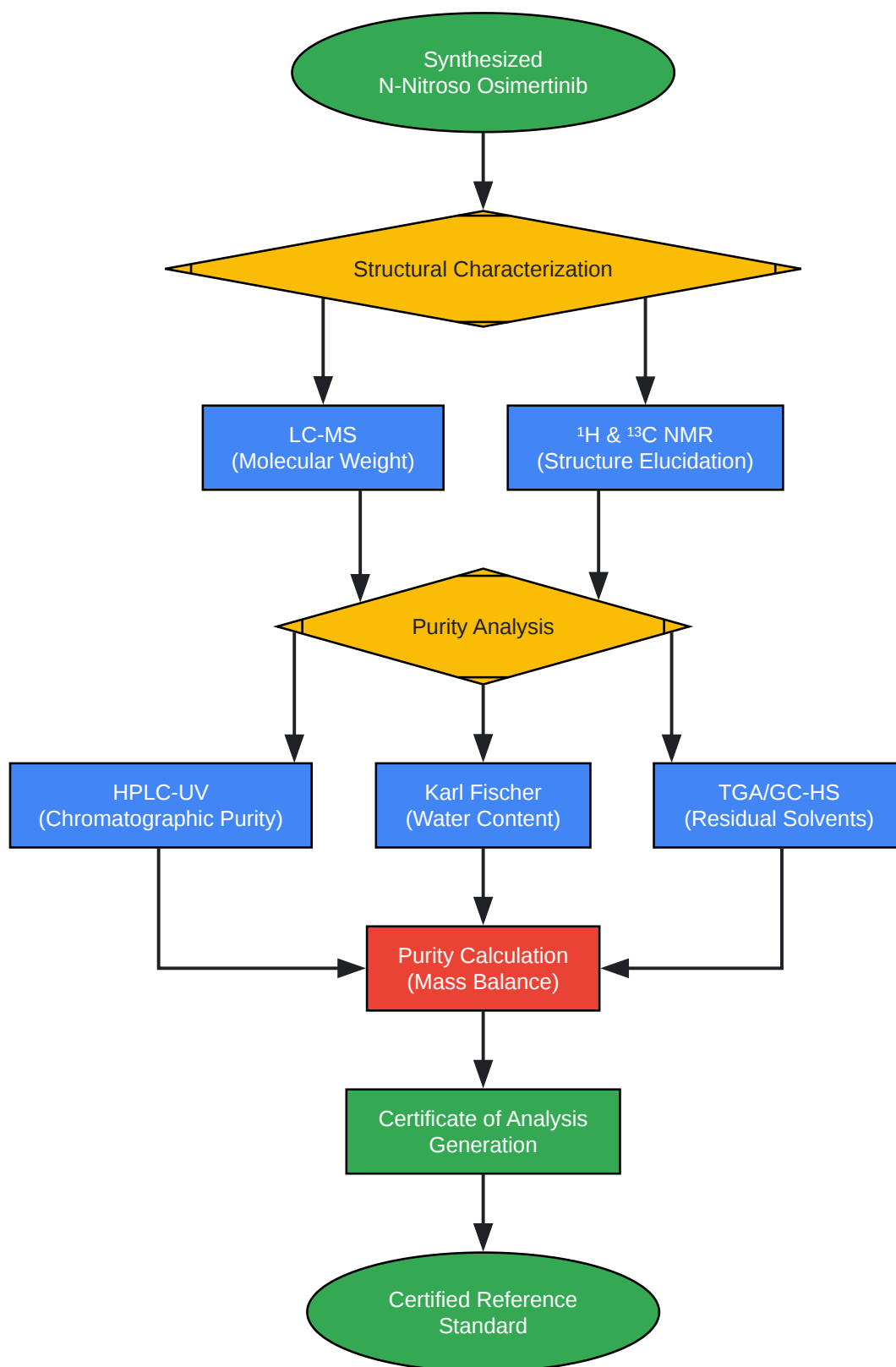
- Osimertinib (free base)
- Sodium Nitrite (NaNO_2)
- Hydrochloric Acid (HCl), 1M
- Dichloromethane (DCM)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Deionized Water

Procedure:

- Dissolve Osimertinib (100 mg, 1 equivalent) in Dichloromethane (10 mL) in a round-bottom flask.
- Cool the solution to 0-5°C using an ice bath.
- In a separate beaker, dissolve Sodium Nitrite (1.5 equivalents) in deionized water (2 mL).
- Slowly add the Sodium Nitrite solution to the stirred Osimertinib solution.
- Add 1M Hydrochloric Acid dropwise to the reaction mixture until the pH is acidic (pH 2-3), while maintaining the temperature at 0-5°C.

- Stir the reaction mixture at 0-5°C for 1-2 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Once the reaction is complete, carefully quench the reaction by adding saturated Sodium Bicarbonate solution until the pH is neutral (pH ~7).
- Separate the organic layer. Extract the aqueous layer with Dichloromethane (2 x 10 mL).
- Combine the organic layers and wash with brine (10 mL).
- Dry the organic layer over anhydrous Sodium Sulfate, filter, and concentrate under reduced pressure to obtain the crude **N-Nitroso Osimertinib**.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of methanol in dichloromethane).





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- [4. researchgate.net \[researchgate.net\]](#)
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